

Application Note: Ethyl trans-4-octenoate as a Potential Insect Semiochemical

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Compound of Interest

Compound Name: Ethyl trans-4-octenoate

CAS No.: 78989-37-4

Cat. No.: B1233529

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Category: Chemical Ecology / Insect Behavior / Pest Monitoring Target Compound: **Ethyl trans-4-octenoate** (CAS: 78989-37-4) Primary Application: Kairomone Lure Development for Frugivorous Insects (Tephritidae, Nitidulidae, Drosophilidae)[1]

Executive Summary

Ethyl trans-4-octenoate is a volatile ester characterized by a distinct fruity, pineapple-like aroma.[1] While often overshadowed by more common fermentation volatiles (e.g., ethyl acetate), it acts as a specific biomarker for late-stage fruit ripening and yeast fermentation (*Saccharomyces* spp.).[1] In chemical ecology, this compound serves primarily as a kairomone—a chemical cue emitted by a food source (host plant or microbial community) that attracts foraging insects.

This guide provides a standardized workflow to validate **Ethyl trans-4-octenoate** as an attractant for pests such as the Oriental Fruit Fly (*Bactrocera dorsalis*), Mediterranean Fruit Fly (*Ceratitis capitata*), and sap beetles.[1] The protocols below transition from chemical verification to electrophysiological screening and field deployment.

Chemical Profile & Sourcing

Before biological testing, the purity and isomeric composition of the compound must be verified. Commercial "fruity" esters often contain isomeric mixtures (cis/trans) that can alter biological activity.

Parameter	Specification
IUPAC Name	Ethyl (E)-oct-4-enoate
CAS Number	78989-37-4
Molecular Formula	C ₁₀ H ₁₈ O ₂
MW	170.25 g/mol
Odor Threshold	Low (ppb range); Pineapple/Pear notes
Natural Occurrence	Ficus spp.[1] (figs), Mango volatiles, Saccharomyces fermentation
Isomeric Purity	Critical: Ensure >95% trans (E) isomer for specific assays.

Protocol 1: Chemical Verification (GC-MS)

Objective: Confirm the retention index and mass spectral fingerprint of **Ethyl trans-4-octenoate** to distinguish it from its cis-isomer or saturated analogs (ethyl octanoate).

Materials

- Instrument: GC-MS (e.g., Agilent 7890/5977).[1]
- Columns:
 - Polar: DB-Wax or VF-WAXms (Preferred for ester separation).[1]
 - Non-Polar: DB-5ms (For retention index confirmation).[1]
- Standard: Synthetic **Ethyl trans-4-octenoate** (>98% purity).[1]

Method Steps

- Sample Preparation: Dilute 1 μL of standard in 1 mL Hexane (HPLC grade).
- GC Parameters:
 - Inlet: 250°C, Splitless mode (1 min).
 - Carrier Gas: Helium at 1.2 mL/min.[2]
 - Oven Program: 40°C (2 min)
5°C/min
240°C (5 min).
- Identification Criteria:
 - Retention Index (RI): Calculate Kovats Index using C8-C20 alkane ladder.[1]
 - Target RI (Wax): ~1510–1520.
 - Target RI (DB-5): ~1190–1210.
 - Mass Spectrum: Look for diagnostic ions m/z 69 (base peak, hydrocarbon chain fragment) and m/z 127 (loss of propyl group). The molecular ion (m/z 170) is often weak.



Technical Insight: The trans isomer typically elutes slightly earlier than the cis isomer on polar wax columns. Co-injection with a cis/trans mix is recommended to establish separation resolution.

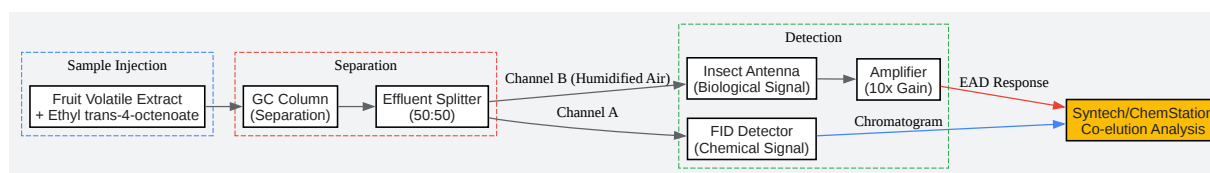
Protocol 2: Electrophysiological Screening (GC-EAD)

Objective: Determine if the insect's antennae possess specific olfactory receptors for **Ethyl trans-4-octenoate**.^[1] This distinguishes a "smell" from a "behaviorally active signal."

Experimental Setup

- Subject: *Bactrocera dorsalis* or *Drosophila suzukii* (Starved 24h, 5–10 days old).
- Equipment: GC coupled with Electroantennographic Detector (Syntech or IDAC).

Workflow Diagram (DOT)



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Caption: Dual-channel detection workflow. The effluent is split between the FID (chemical confirmation) and the insect antenna. Synchronous peaks indicate biological activity.^[1]

Critical Steps

- Preparation: Excise the insect head or antenna.^[3] Mount between two glass capillary electrodes filled with Ringer's solution (Ag/AgCl wire interface).
- Stimulus Delivery: Inject the standard. As the compound elutes from the GC, it flows over the antenna in a humidified air stream (300 mL/min).
- Validation: A depolarization (negative deflection) >2x the noise level at the exact retention time of **Ethyl trans-4-octenoate** confirms antennal detection.^[1]

Protocol 3: Behavioral Bioassay (Y-Tube Olfactometer)

Objective: Confirm if the antennal response translates to behavioral attraction (positive chemotaxis).[1]

Materials

- Olfactometer: Glass Y-tube (Stem: 20cm, Arms: 15cm).[1]
- Airflow: 0.2–0.4 L/min (Clean, charcoal-filtered air).[1]
- Lure: 10 µg of **Ethyl trans-4-octenoate** on filter paper vs. Solvent Control (Hexane).

Protocol

- Acclimatization: Place insects in the testing room (25°C, 60% RH) for 1 hour.
- Loading: Place the treatment (Lure) in one arm and control in the other. Allow solvent to evaporate for 30s before insertion.
- Release: Introduce a single insect at the base of the Y-tube.
- Scoring:
 - Choice: Insect passes the "decision line" (3cm into an arm) and stays for >15s.
 - No Choice: Insect remains in the stem for 5 mins.
- Replication: N=30 insects per dose. Rotate arms every 5 insects to rule out directional bias.
- Analysis: Use a Chi-square test () to determine significance from a 50:50 distribution.

Protocol 4: Field Lure Formulation

Objective: Create a slow-release dispenser for field trapping trials.

Mechanism: **Ethyl trans-4-octenoate** is highly volatile.[1] Direct application to cotton wicks results in rapid depletion (<24h). A membrane or rubber matrix is required for sustained release.

Formulation Table

Component	Function	Quantity (per lure)
Ethyl trans-4-octenoate	Active Kairomone	50 mg
Ethanol	Diluent/Synergist	100 µL
BHT (Butylated hydroxytoluene)	Antioxidant	1 mg
Dispenser Matrix	Red Rubber Septa	1 unit

Loading Procedure

- Dissolve the ester and BHT in ethanol.
- Pipette the solution into the cup of the rubber septum.
- Allow to absorb at room temperature for 4 hours.
- Store at -20°C until deployment.

Field Deployment Logic

- Trap Type: McPhail Trap or Yellow Sticky Card.
- Placement: Canopy height (1.5 – 2.0m), on the upwind side of the orchard.
- Synergy Test: Test the ester alone AND in combination with Ammonium Acetate (protein cue) to check for synergistic effects, which are common in fruit fly lures.

References

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